

Thiamethoxam-d3 chemical properties and structure

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Compound of Interest

Compound Name: *Thiamethoxam-d3*

Cat. No.: *B8078333*

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **Thiamethoxam-d3**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiamethoxam-d3 is the deuterium-labeled form of Thiamethoxam, a second-generation neonicotinoid insecticide.[1][2] As a broad-spectrum, systemic insecticide, Thiamethoxam is rapidly absorbed by plants and distributed throughout their tissues, acting as a deterrent to insect feeding through both contact and stomach action.[3][4][5] The deuterated analogue, **Thiamethoxam-d3**, serves as an essential internal standard for the accurate quantification of Thiamethoxam in various matrices, such as bee pollen, environmental samples, and agricultural products, using mass spectrometry-based methods. Its use is critical in residue analysis, environmental monitoring, and pharmacokinetic studies, where precise measurement is paramount. Deuterium labeling provides a distinct mass shift without significantly altering the chemical properties, making it an ideal tracer for analytical applications.

Chemical and Physical Properties

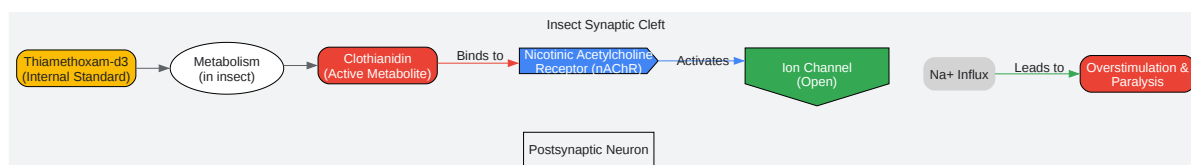
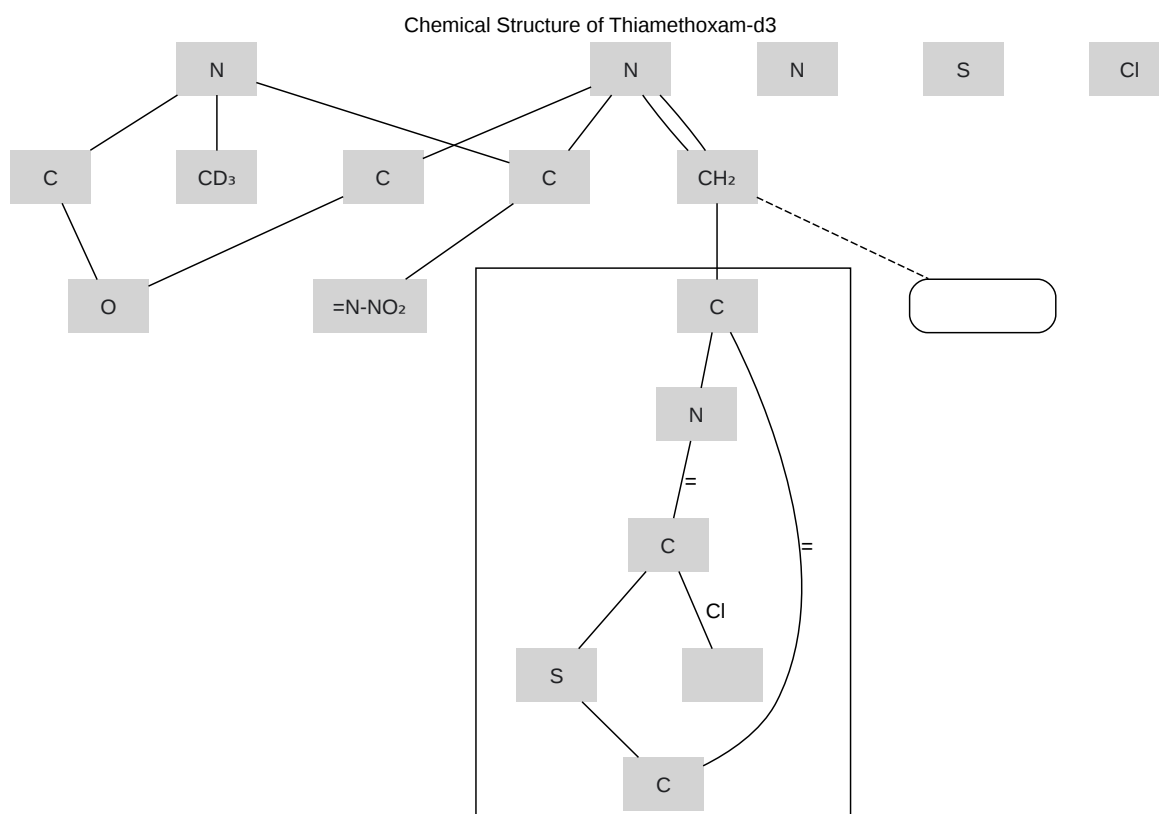
The fundamental chemical and physical properties of **Thiamethoxam-d3** are summarized below. These properties are crucial for developing analytical methods, understanding its environmental fate, and ensuring proper handling and storage.

Property	Value	Reference(s)
CAS Number	1294048-82-0	
Molecular Formula	C ₈ H ₇ D ₃ CIN ₅ O ₃ S	
Molecular Weight	294.73 g/mol	
Synonyms	3-(2-Chloro-5-thiazolylmethyl)tetrahydro-5-methyl-d3-N-nitro-4H-1,3,5-oxadiazin-4-imine; (NZ)-N-[3-[(2-chloro-1,3-thiazol-5-yl)methyl]-5-(trideuteriomethyl)-1,3,5-oxadiazinan-4-ylidene]nitramide	
Appearance	White to off-white powder; Solid	
Purity	≥98% (HPLC); ≥99% deuterated forms (d ₁ -d ₃)	
Solubility	DMSO, Chloroform (Slightly), Methanol (Slightly)	
Density	1.7 ± 0.1 g/cm ³	
Boiling Point	485.8 ± 55.0 °C at 760 mmHg	
Flash Point	247.6 ± 31.5 °C	
LogP	-1.16	
Storage Conditions	-20°C, protect from light and moisture	
Stability	Stable for at least 2 years when stored at -20°C	

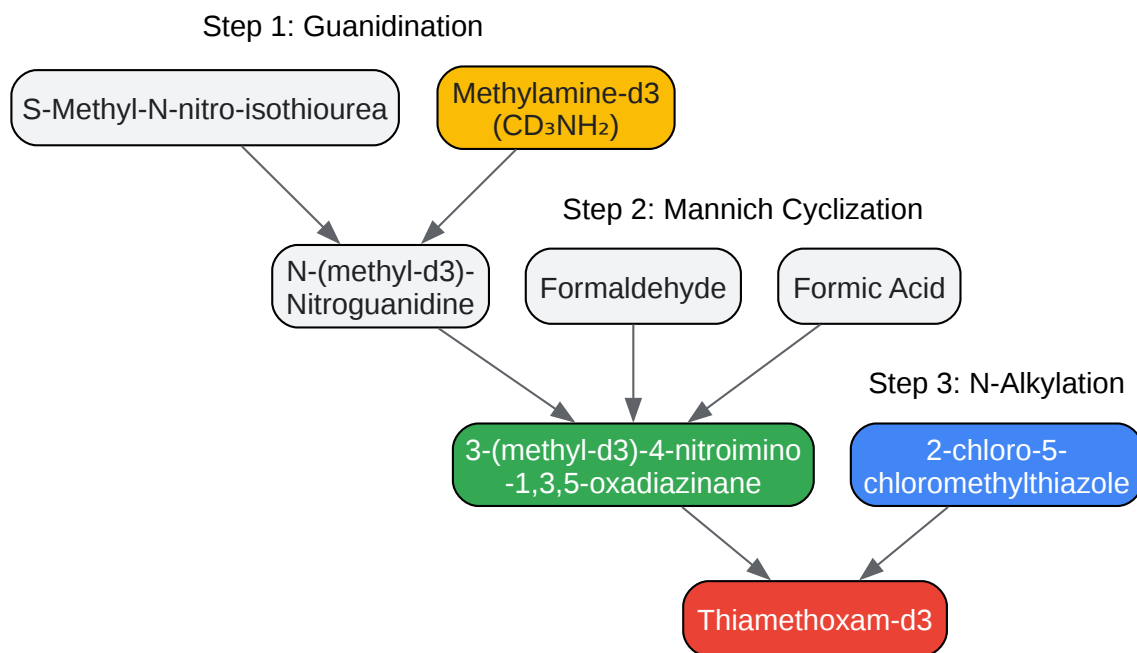
Chemical Structure

Thiamethoxam-d3 possesses a heterocyclic structure featuring a thiazole ring and an oxadiazinane ring. The deuterium labeling is specifically on the methyl group attached to the oxadiazinane ring.

- IUPAC Name: (NZ)-N-[3-[(2-chloro-1,3-thiazol-5-yl)methyl]-5-(trideuteriomethyl)-1,3,5-oxadiazinan-4-ylidene]nitramide
- SMILES: [2H]C([2H])([2H])N1COCN(/C1=N--INVALID-LINK--[O-])CC2=CN=C(S2)Cl
- InChI Key: NWWZPOKUUAIXIW-FVFGAQAMSA-N



Conceptual Synthesis Workflow for Thiamethoxam-d3



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